

# In-Depth Technical Guide to the Primary Bioactivity Screening of Avermectin A1a

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## Compound of Interest

Compound Name: *Avermectin A1a*

CAS No.: 65195-51-9

Cat. No.: B1244374

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This guide provides a comprehensive overview of the primary bioactivities of **Avermectin A1a**, a potent macrocyclic lactone derived from the bacterium *Streptomyces avermitilis*. The document details its principal mechanisms of action, presents quantitative data from relevant studies, and outlines detailed experimental protocols for screening its various biological effects.

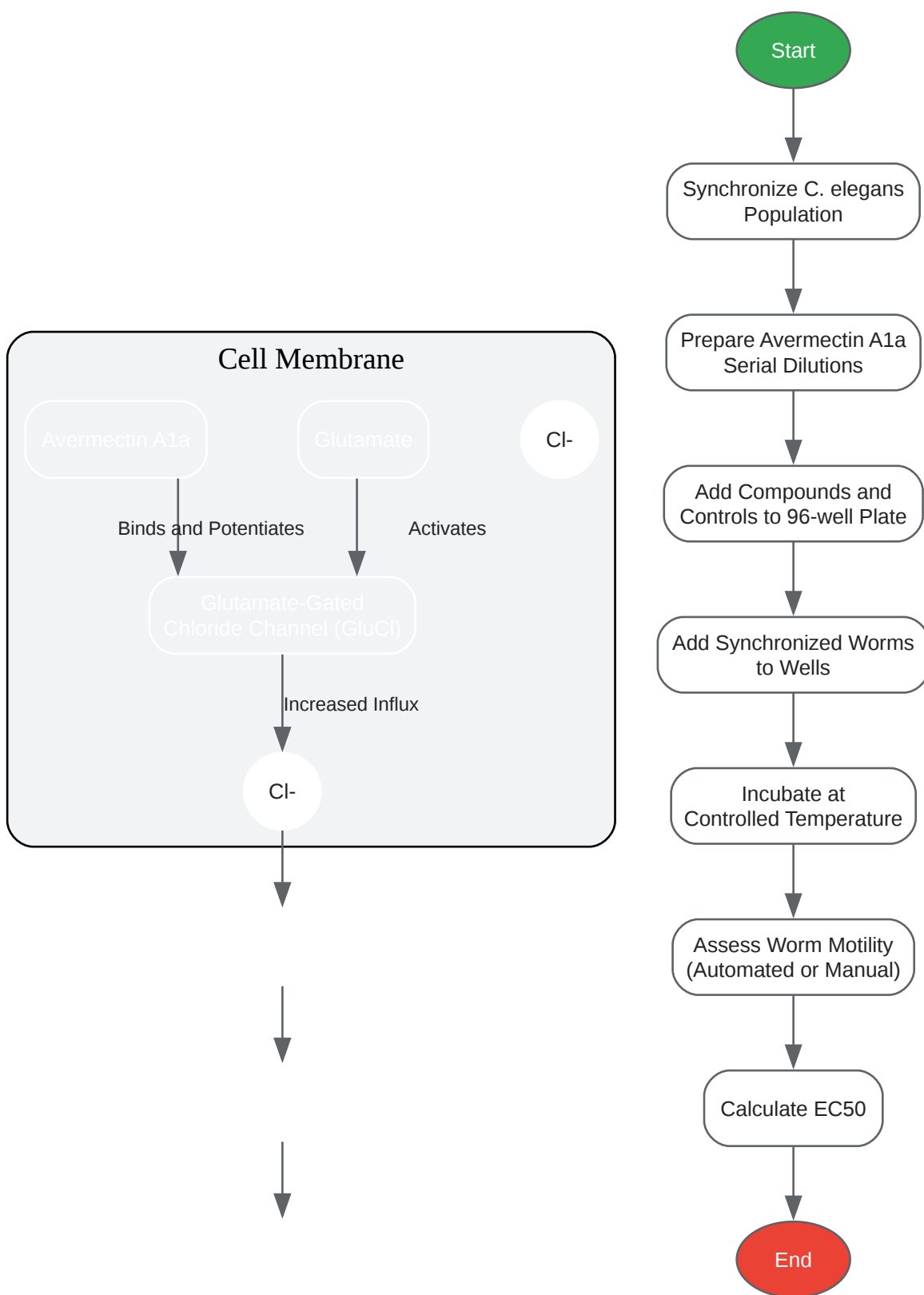
**Avermectin A1a**, along with its close structural relatives, has been a cornerstone in the fields of parasitology and insecticide development.<sup>[1]</sup> Its primary mode of action is through the potentiation of glutamate-gated chloride channels (GluCl<sub>s</sub>) in invertebrates, leading to paralysis and death.<sup>[2]</sup> Emerging research has also uncovered promising anticancer, anti-inflammatory, and other bioactivities, expanding its potential therapeutic applications.

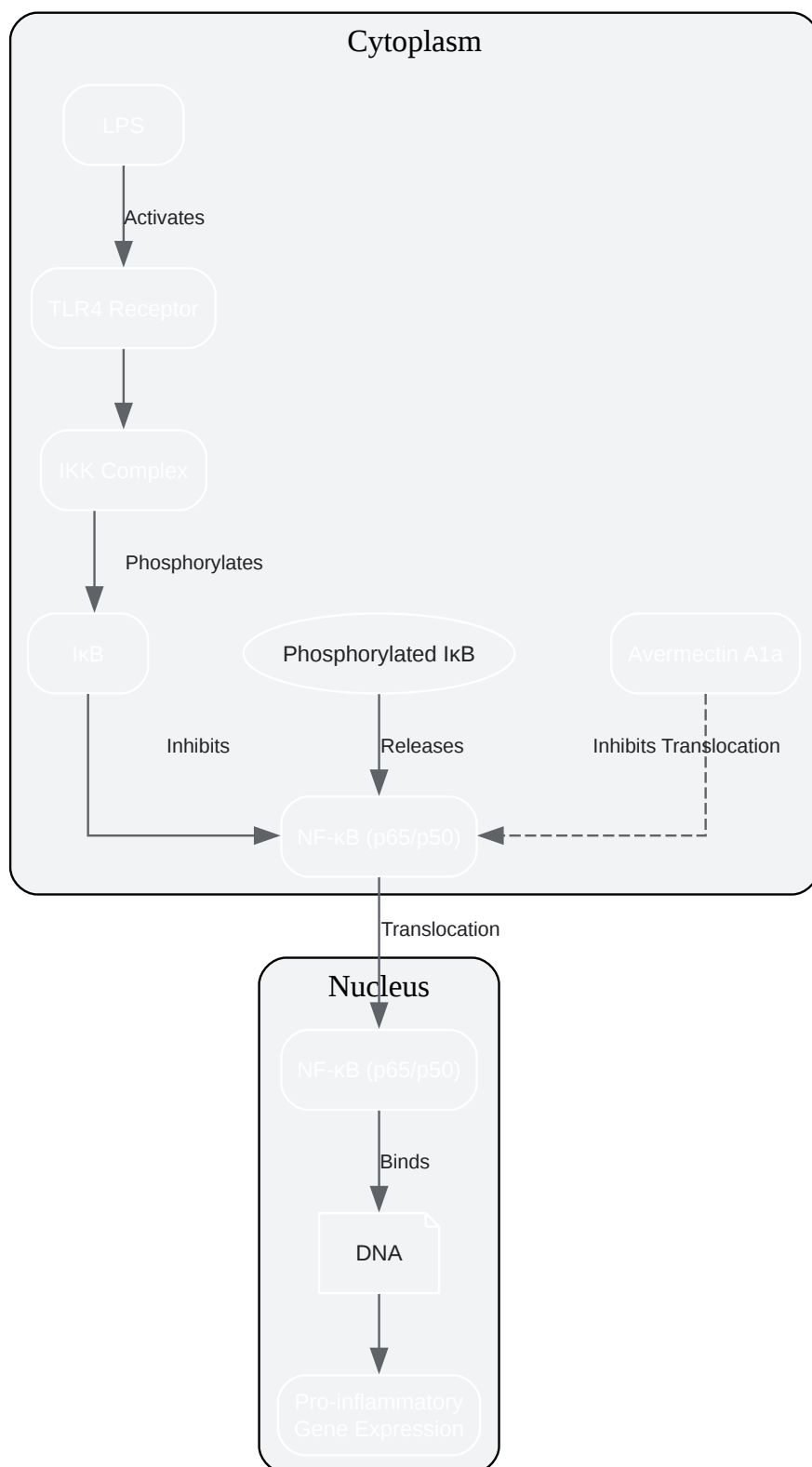
## Anthelmintic and Insecticidal Activity

The most well-established bioactivities of the avermectin class of compounds, including **Avermectin A1a**, are their potent anthelmintic and insecticidal effects. These activities stem from their ability to selectively target the nervous systems of invertebrates.

## Mechanism of Action: Targeting Glutamate-Gated Chloride Channels

**Avermectin A1a**'s primary molecular target in nematodes and arthropods is the glutamate-gated chloride channel (GluCl).<sup>[3]</sup> These channels are ligand-gated ion channels that are crucial for inhibitory neurotransmission in invertebrates. **Avermectin A1a** binds to these channels, enhancing the effect of the neurotransmitter glutamate. This leads to a prolonged influx of chloride ions into nerve and muscle cells, causing hyperpolarization of the cell membrane. The sustained hyperpolarization prevents the transmission of nerve impulses, resulting in flaccid paralysis and eventual death of the organism.<sup>[2]</sup>





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